

Soil Persistence of Pursuit Plus Herbicide: A Technical Guide

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Compound of Interest

Compound Name: Pursuit Plus

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This technical guide provides an in-depth analysis of the soil persistence of **Pursuit Plus EC** herbicide, a widely used agricultural product for the control of broadleaf weeds and annual grasses. The guide focuses on the two active ingredients, imazethapyr and pendimethalin, detailing their degradation kinetics, influencing factors, and the methodologies used for their study.

Introduction to Pursuit Plus Herbicide

Pursuit Plus EC is a commercial herbicide formulation containing imazethapyr and pendimethalin.[1][2] Imazethapyr is a member of the imidazolinone family and functions by inhibiting the acetohydroxyacid synthase (AHAS) enzyme, which is crucial for the biosynthesis of branched-chain amino acids in plants.[3][4] Pendimethalin belongs to the dinitroaniline class and works by inhibiting cell division and cell elongation in susceptible weeds.[5][6] The persistence of these herbicides in the soil is a critical factor influencing their efficacy, potential for carryover injury to subsequent crops, and overall environmental impact.

Quantitative Data on Soil Persistence

The soil half-life (DT50) of a herbicide, the time it takes for 50% of the initial concentration to dissipate, is a key indicator of its persistence. The persistence of imazethapyr and pendimethalin is influenced by a multitude of soil and environmental factors.

Soil Half-Life of Imazethapyr

The soil half-life of imazethapyr can vary significantly, ranging from a few weeks to several months. This variability is primarily due to differences in soil type, pH, organic matter content, temperature, and moisture. Microbial degradation is a major pathway for imazethapyr dissipation.^{[3][4]}

Soil Type	pH	Organic Matter (%)	Temperature (°C)	Moisture	Half-Life (days)	Reference
Sandy Loam	5.3	1.8	Aerobic	-	158-210	^[7]
Silty Clay Loam	-	-	-	-	18-21	^[3]
Mollisol (San Antón series)	-	-	Field	-	19-46	^[8]
Vertisol (Fraternidad series)	-	-	Field	-	19-46	^[8]
Sandy Loam	-	-	Field	-	8-120	^[9]
Clay Loam	-	-	Lab	30	30-318	^[9]

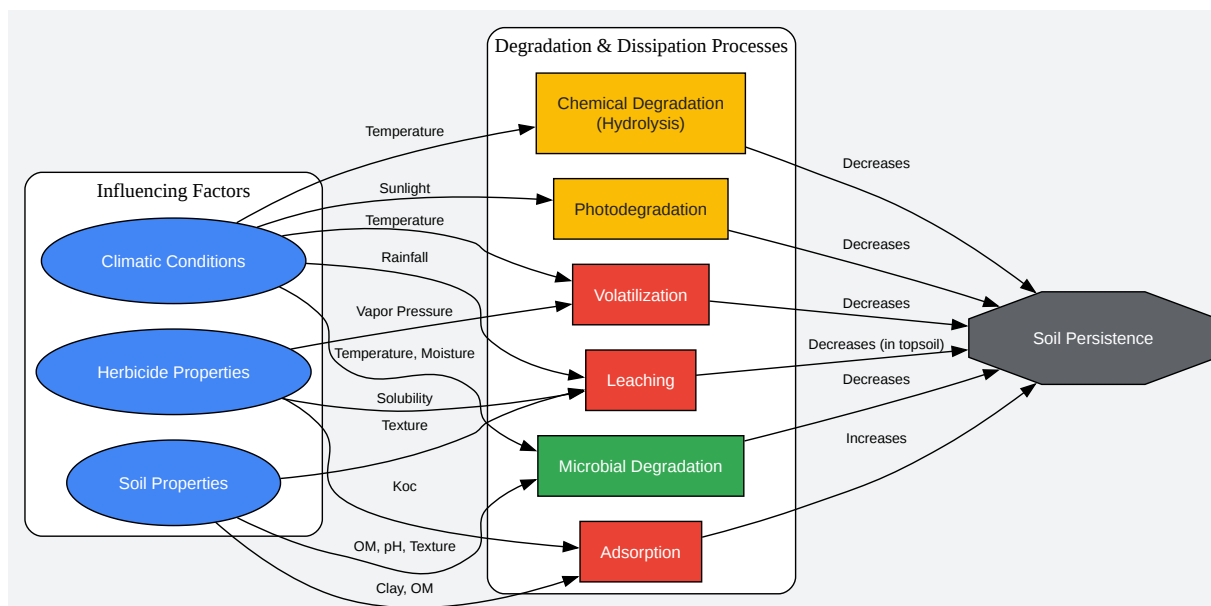
Soil Half-Life of Pendimethalin

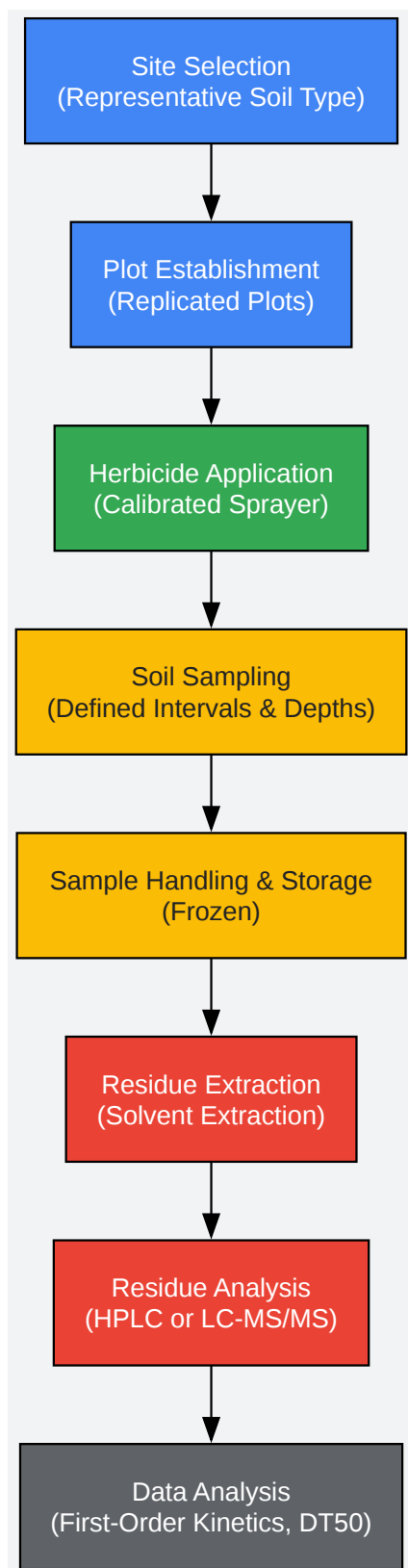
Pendimethalin is generally considered to be a persistent herbicide, with its degradation in soil being influenced by microbial activity, photodecomposition, and volatilization.^[10]

Soil Type	Slope (%)	Cultivation	Half-Life (days)	Reference
Loamy	0	Untilled	27.2	[11]
Loamy	10	Untilled	23.0	[11]
Loamy	0	Tobacco	26.2	[11]
Loamy	10	Tobacco	22.3	[11]
Sandy Clay Loam	-	Field	52	[12]
Sandy Clay Loam	-	Pot Culture	62	[12]
Not Specified	-	Field	20.9-31.3	[11]
Not Specified	-	Lab	9.4-60.2	[11]

Factors Influencing Soil Persistence

The degradation and dissipation of imazethapyr and pendimethalin in the soil are complex processes governed by a combination of chemical, physical, and biological factors.





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